

# Buergerinin B: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Buergerinin B** is a naturally occurring iridoid compound isolated from the roots of Scrophularia buergeriana.[1] Iridoids are a class of monoterpenoids known for their diverse biological activities, and compounds from the Scrophularia genus, in particular, have been investigated for their neuroprotective and other pharmacological properties. This document provides a detailed technical guide on the chemical structure, properties, and (to the extent publicly available) biological activity of **Buergerinin B**.

## **Chemical Structure and Properties**

**Buergerinin B** is a structurally complex molecule with a fused cyclopentanopyran ring system. Its chemical identity is well-defined and key properties are summarized below.

Table 1: Chemical and Physical Properties of Buergerinin B



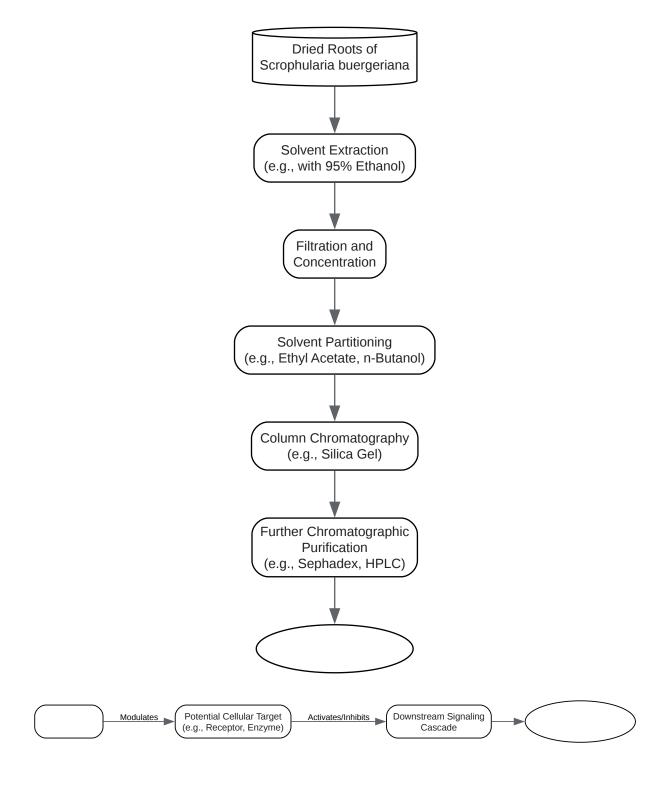
Property	Value	Source
IUPAC Name	(4aS,5R,7S,7aR)-4a,5,7- trihydroxy-7-methyl-4,5,6,7a- tetrahydro-1H- cyclopenta[c]pyran-3-one	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	PubChem[1]
Molecular Weight	202.20 g/mol	PubChem[1]
CAS Number	919769-83-8	Pharmaffiliates[2]
2D Structure	H O O H	PubChem[1]
3D Conformer	<b>⊋</b> alt text	PubChem[1]

## **Experimental Protocols**

While a specific, detailed experimental protocol for the isolation and purification of **Buergerinin B** is not readily available in the public domain, the general methodology can be inferred from literature on the isolation of similar iridoid compounds from Scrophularia species. The process typically involves solvent extraction followed by chromatographic separation.

General Isolation and Purification Workflow (Hypothetical)





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### References

- 1. Buergerinin B | C9H14O5 | CID 91885076 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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  [https://www.benchchem.com/product/b591352#what-is-the-chemical-structure-of-buergerinin-b]

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